

Essential Safety and Operational Guide for Handling Isolicoflavonol

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Compound of Interest

Compound Name: Isolicoflavonol

Cat. No.: B129790

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This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Isolicoflavonol** in a laboratory setting. The information is intended for researchers, scientists, and professionals in the field of drug development to ensure safe and efficient use of this compound.

Chemical and Physical Properties

Isolicoflavonol is a flavonoid, specifically a member of the flavone class of organic compounds[1]. It is a solid at room temperature with a melting point of 119°C[1]. A summary of its key quantitative properties is provided in the table below.

Property	Value	Source
Molecular Formula	C20H18O6	PubChem[1]
Molecular Weight	354.4 g/mol	PubChem[1]
Physical State	Solid	PubChem[1]
Melting Point	119 °C	PubChem[1]
GHS Classification	Not classified as hazardous	The Good Scents Company[2]

Hazard Identification and Toxicology

According to available safety data, **Isolicoflavonol** is not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals[2]. There are no specified hazard statements, pictograms, or signal words associated with this compound. However, detailed toxicological properties (oral, dermal, and inhalation toxicity) have not been determined[2]. Therefore, it is prudent to handle **Isolicoflavonol** with a high degree of caution, as with any chemical of unknown toxicity.

Operational Plan: Safe Handling of Isolicoflavonol

This section outlines the step-by-step procedure for the safe handling of solid **Isolicoflavonol** in a laboratory environment.

Engineering Controls

- **Ventilation:** All handling of **Isolicoflavonol** powder should be conducted in a well-ventilated area. For procedures that may generate dust, such as weighing or transferring the powder, a chemical fume hood is recommended to minimize inhalation exposure.

Personal Protective Equipment (PPE)

A comprehensive set of personal protective equipment must be worn at all times when handling **Isolicoflavonol**.

PPE Category	Item	Specification	Rationale
Hand Protection	Nitrile gloves	Powder-free	To prevent skin contact and contamination.
Eye Protection	Safety glasses with side shields or goggles	ANSI Z87.1-compliant	To protect eyes from dust particles.
Body Protection	Laboratory coat	Long-sleeved	To protect skin and clothing from contamination.
Respiratory Protection	N95 respirator (if dust is generated)	NIOSH-approved	To prevent inhalation of fine particles.

Experimental Protocol for Handling Solid Isolicoflavonol

The following is a detailed methodology for the safe handling and use of **Isolicoflavonol** powder in a typical laboratory experiment.

- Preparation:
 - Ensure the work area, particularly the chemical fume hood, is clean and uncluttered.
 - Assemble all necessary equipment (spatulas, weigh boats, glassware, etc.) before handling the compound.
 - Don the required personal protective equipment as outlined in the table above.
- Weighing and Transfer:
 - Perform all weighing and transfer operations within a chemical fume hood to contain any airborne powder.
 - Use a clean, dry spatula to carefully transfer the desired amount of **Isolicoflavonol** from its storage container to a weigh boat.
 - Avoid creating dust by handling the powder gently.
 - Immediately and securely close the storage container after use.
- Dissolution (if applicable):
 - If preparing a solution, add the solvent to the vessel containing the weighed **Isolicoflavonol**.
 - Stir or agitate the mixture as required for dissolution. If heating is necessary, use a controlled heating source such as a heating mantle or water bath.
- Post-Handling:
 - Thoroughly clean all equipment that has come into contact with **Isolicoflavonol** using an appropriate solvent.

- Wipe down the work surface with a damp cloth to remove any residual powder.
- Properly dispose of all contaminated materials, including gloves and weigh boats, as outlined in the disposal plan below.
- Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

As **Isolicoflavonol** is not classified as a hazardous waste, disposal should follow institutional and local guidelines for non-hazardous chemical waste[3].

- Solid Waste:
 - Contaminated disposables such as gloves, weigh boats, and paper towels should be collected in a designated, sealed waste container.
 - This container should be clearly labeled as "Non-hazardous laboratory waste" and disposed of according to institutional protocols.
- Liquid Waste (Solutions):
 - Aqueous solutions of **Isolicoflavonol**, if deemed non-hazardous by local regulations, may be suitable for drain disposal with copious amounts of water. However, it is imperative to consult and adhere to your institution's specific guidelines for aqueous waste disposal[3][4].
 - Solutions of **Isolicoflavonol** in organic solvents should be collected in a designated "Non-halogenated Organic Waste" container for proper disposal through your institution's hazardous waste management program[5].
- Empty Containers:
 - The original **Isolicoflavonol** container, once empty, should have its label defaced or removed before being discarded in the regular trash[3].

Emergency Procedures

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention if irritation persists.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.

Visual Workflow for Safe Handling of Isolicoflavonol

Caption: A flowchart illustrating the procedural steps for the safe handling of **Isolicoflavonol**.

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